

Technical Support Center: 15,16-Dihydrotanshindiol C

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Compound of Interest

Compound Name: 15,16-Dihydrotanshindiol C

Cat. No.: B3030361

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Welcome to the technical support center for **15,16-Dihydrotanshindiol C**. This resource is designed to assist researchers, scientists, and drug development professionals in navigating potential challenges and unexpected results during their experiments with this compound.

Frequently Asked Questions (FAQs)

Q1: What is **15,16-Dihydrotanshindiol C** and what is its primary known mechanism of action?

A1: **15,16-Dihydrotanshindiol C** is a diterpenoid compound.^[1] It is recognized as a potent thrombin inhibitor.^[1]

Q2: What are the basic physicochemical properties of **15,16-Dihydrotanshindiol C**?

A2: The table below summarizes the key properties of **15,16-Dihydrotanshindiol C**.

Property	Value	Reference
CAS Number	891854-96-9	^[2]
Molecular Formula	C ₁₈ H ₁₈ O ₅	^[2]
Molecular Weight	314.3 g/mol	^[2]
Purity	>98%	^[2]
Appearance	Solid	^[3]

Q3: How should I store **15,16-Dihydrotanshindiol C**?

A3: For long-term storage, it is recommended to store **15,16-Dihydrotanshindiol C** as a solid at -20°C. For short-term use, stock solutions can typically be stored at -20°C or -80°C. Always refer to the manufacturer's datasheet for specific storage instructions.

Q4: What is a suitable solvent for dissolving **15,16-Dihydrotanshindiol C**?

A4: Based on its chemical structure, **15,16-Dihydrotanshindiol C** is expected to be soluble in organic solvents such as DMSO, ethanol, and methanol. For cell-based assays, DMSO is a common choice for creating high-concentration stock solutions. It is crucial to keep the final concentration of the organic solvent in your experimental medium low (typically <0.5%) to avoid solvent-induced artifacts.

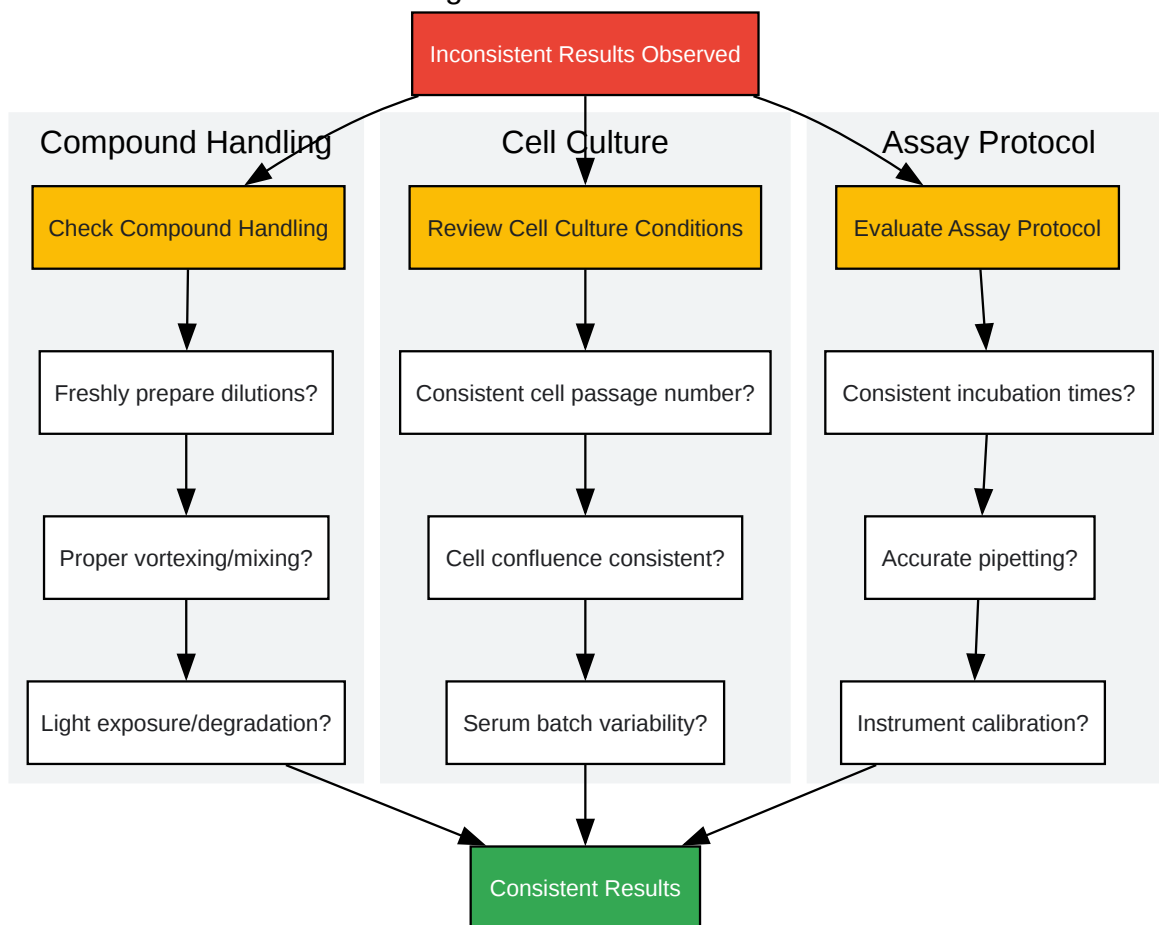
Troubleshooting Guide

Issue 1: Inconsistent or non-reproducible results in cell-based assays.

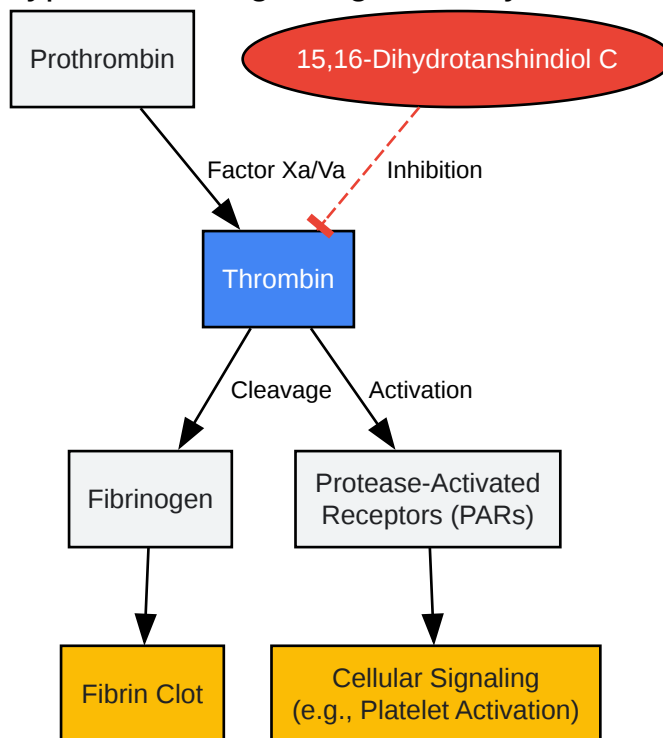
Q: I am observing significant variability in my experimental results between replicates and different experimental runs. What could be the cause?

A: Inconsistent results can stem from several factors. Here is a logical workflow to troubleshoot this issue:

Troubleshooting Workflow for Inconsistent Results



Hypothetical Signaling Pathway Inhibition



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References

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